

analytical methods for 2-Bromopentanedioic acid characterization

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Compound of Interest

Compound Name: 2-Bromopentanedioic acid

CAS No.: 51528-22-4

Cat. No.: B1289677

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An Application Guide to the Analytical Characterization of **2-Bromopentanedioic Acid**

Introduction

2-Bromopentanedioic acid, also known as α -bromoglutaric acid, is a pivotal, bifunctional building block in organic synthesis. Its utility is particularly pronounced in the development of pharmaceuticals and other complex molecules where the introduction of a glutaric acid moiety is desired. As a reactive intermediate, its purity and structural integrity are paramount to the success of subsequent synthetic transformations, directly impacting the yield, purity, and safety profile of the final active pharmaceutical ingredient (API).^{[1][2]} However, the inherent reactivity of the α -halo acid functional group presents unique challenges; the compound is susceptible to degradation through hydrolysis or intramolecular cyclization, making robust analytical characterization essential.^{[3][4]}

This guide provides a comprehensive overview of the primary analytical methodologies for the definitive characterization of **2-Bromopentanedioic acid**. It is designed for researchers, process chemists, and quality control analysts in the pharmaceutical and chemical industries. We will move beyond procedural steps to explore the underlying principles and the rationale

behind methodological choices, ensuring a thorough understanding of how to generate reliable and meaningful analytical data.

Physicochemical Profile and Handling Considerations

A foundational understanding of **2-Bromopentanedioic acid**'s properties is crucial for selecting appropriate analytical conditions and for proper sample handling and storage.

Property	Value	Source
Molecular Formula	C ₅ H ₇ BrO ₄	PubChem CID: 18539513[5]
Molecular Weight	211.01 g/mol	PubChem CID: 18539513[5]
CAS Number	51528-22-4	PubChem CID: 18539513[5]
IUPAC Name	2-bromopentanedioic acid	PubChem CID: 18539513[5]
Canonical SMILES	<chem>C(CC(=O)O)C(C(=O)O)Br</chem>	PubChem CID: 18539513[5]
Known Instability	Prone to hydrolysis and cyclization	Google Patents[3][4]

Expert Insight: The compound's instability, particularly in the presence of moisture or heat, necessitates that it be stored in a cool, dry environment, preferably under an inert atmosphere. When preparing samples for analysis, especially for methods involving aqueous mobile phases like HPLC, solutions should be prepared fresh and analyzed promptly to minimize the risk of degradation.

Part 1: Structural Elucidation and Confirmation

The primary goal of structural elucidation is to confirm the molecular identity and connectivity of the atoms within the molecule. Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) are the cornerstone techniques for this purpose.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle of the Technique: NMR spectroscopy exploits the magnetic properties of atomic nuclei. When placed in a strong magnetic field, nuclei absorb and re-emit electromagnetic radiation at specific frequencies. The precise frequency is influenced by the local chemical environment, allowing for the mapping of the molecular structure. For **2-Bromopentanedioic acid**, ^1H (proton) and ^{13}C NMR are indispensable for providing an unambiguous structural fingerprint.

Application: NMR serves as the definitive method for confirming the molecular structure of **2-Bromopentanedioic acid** and is highly effective for identifying and quantifying structurally similar impurities.

Experimental Protocol: ^1H and ^{13}C NMR

- Sample Preparation:
 - Accurately weigh 5-10 mg of the **2-Bromopentanedioic acid** sample.
 - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent. Deuterated dimethyl sulfoxide (DMSO- d_6) is a preferred choice due to its ability to dissolve the polar dicarboxylic acid and allow for the exchange and observation of the acidic carboxyl protons. Deuterated chloroform (CDCl_3) can also be used, though the acidic protons may not be readily observed.
 - Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrumental Setup & Acquisition:
 - The analysis should be performed on a 400 MHz or higher field NMR spectrometer.[\[6\]](#)
 - For ^1H NMR: Acquire data with a sufficient number of scans (typically 8 to 16) to achieve a good signal-to-noise ratio.
 - For ^{13}C NMR: A greater number of scans will be required (e.g., 1024 or more) due to the lower natural abundance of the ^{13}C isotope. Utilizing techniques like DEPT (Distortionless Enhancement by Polarization Transfer) can aid in distinguishing between CH , CH_2 , and CH_3 groups.

Data Interpretation: Expected Spectral Features

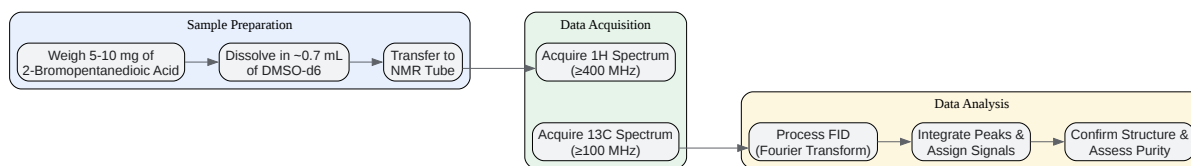
The structure of **2-Bromopentanedioic acid** ($\text{HOOC-CH(Br)-CH}_2\text{-CH}_2\text{-COOH}$) suggests a distinct set of signals.

^1H NMR (Proton)	Expected Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
Ha	~12-13	Broad Singlet	2H	-COOH
Hb	~4.4-4.6	Triplet (t)	1H	CH(Br)
Hc	~2.2-2.5	Multiplet (m)	2H	-CH ₂ -
Hd	~2.0-2.3	Multiplet (m)	2H	-CH ₂ -

^{13}C NMR (Carbon)	Expected Chemical Shift (δ , ppm)	Assignment
Ca	~170-174	-COOH
Cb	~170-174	-COOH
Cc	~45-50	CH(Br)
Cd	~30-35	-CH ₂ -
Ce	~25-30	-CH ₂ -

Causality Behind Experimental Choices:

- **Solvent Selection:** DMSO- d_6 is chosen not only for its solvating power but also because it allows the observation of the exchangeable carboxylic acid protons, which appear as a broad singlet at a very downfield chemical shift. This provides a complete picture of the molecule's proton environment.
- **Field Strength:** A higher field spectrometer (≥ 400 MHz) provides better signal dispersion, which is crucial for resolving the complex multiplets of the methylene protons (Hc and Hd) and accurately determining their coupling constants.



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Fig 1: Workflow for NMR-based structural confirmation.

Mass Spectrometry (MS)

Principle of the Technique: Mass spectrometry measures the mass-to-charge ratio (m/z) of ions. A sample is ionized, the resulting ions are accelerated and separated by a mass analyzer, and then detected. High-resolution mass spectrometry (HRMS) can determine the mass with extremely high accuracy, allowing for the calculation of the elemental formula.

Application: MS is used to confirm the molecular weight of **2-Bromopentanedioic acid**. The characteristic isotopic pattern of bromine provides a highly confident identification, while HRMS confirms the elemental composition. It is also invaluable for identifying impurities and degradation products.

Experimental Protocol: LC-MS Analysis

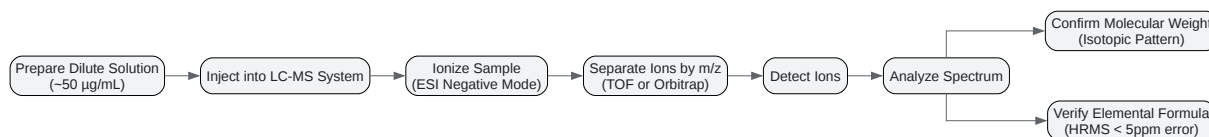
- **Sample Preparation:**
 - Prepare a dilute solution of the sample (~10-100 $\mu\text{g/mL}$) in a suitable solvent such as a mixture of water and methanol or acetonitrile.^[7]
- **Chromatographic Separation (Optional but Recommended):**
 - Inject the sample into an HPLC system (as described in Part 2) coupled to the mass spectrometer. This separates the analyte from potential non-volatile impurities or

formulation components.

- Instrumental Setup & Acquisition:
 - Ionization Mode: Electrospray Ionization (ESI) in negative ion mode is ideal for dicarboxylic acids, as they readily lose a proton to form $[M-H]^-$ ions.
 - Mass Analyzer: A high-resolution instrument like a Time-of-Flight (TOF) or Orbitrap analyzer is recommended for accurate mass measurement.
 - Acquisition Range: Set the mass range to scan from m/z 50 to 500 to ensure capture of the parent ion and potential fragments.

Data Interpretation: Expected Spectral Features

- Molecular Ion: The primary ion observed will be the deprotonated molecule, $[M-H]^-$. Given the two naturally occurring isotopes of bromine (^{79}Br at ~50.7% and ^{81}Br at ~49.3%), a characteristic doublet of peaks will be observed:
 - $m/z \approx 208.94$ for $\text{C}_5\text{H}_6^{79}\text{BrO}_4^-$
 - $m/z \approx 210.94$ for $\text{C}_5\text{H}_6^{81}\text{BrO}_4^-$
 - These two peaks should have a nearly 1:1 intensity ratio, which is a hallmark signature for a monobrominated compound.
- Accurate Mass: HRMS should yield a mass measurement within 5 ppm of the theoretical value, confirming the elemental formula $\text{C}_5\text{H}_7\text{BrO}_4$.
- Fragmentation: Tandem MS (MS/MS) experiments can be performed to induce fragmentation. Expected neutral losses include HBr (loss of ~80 Da) and CO_2 (loss of 44 Da), providing further structural confirmation.



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Fig 2: General workflow for LC-MS analysis.

Part 2: Purity Assessment and Impurity Profiling

While spectroscopic methods confirm identity, chromatographic techniques are essential for determining purity and quantifying related substances.

High-Performance Liquid Chromatography (HPLC)

Principle of the Technique: HPLC separates components of a mixture based on their differential distribution between a solid stationary phase (packed in a column) and a liquid mobile phase that is pumped through it. By monitoring the column effluent with a detector (e.g., UV-Vis), a chromatogram is produced where different compounds appear as peaks at different retention times.

Application: HPLC is the workhorse method for assessing the purity of **2-Bromopentanedioic acid**. It is used to separate the main compound from starting materials, by-products, and degradation products, allowing for accurate quantification of each.^{[2][7]}

Experimental Protocol: Reversed-Phase HPLC

This method is robust and widely applicable for polar organic acids.

- **Instrumentation:**
 - A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.

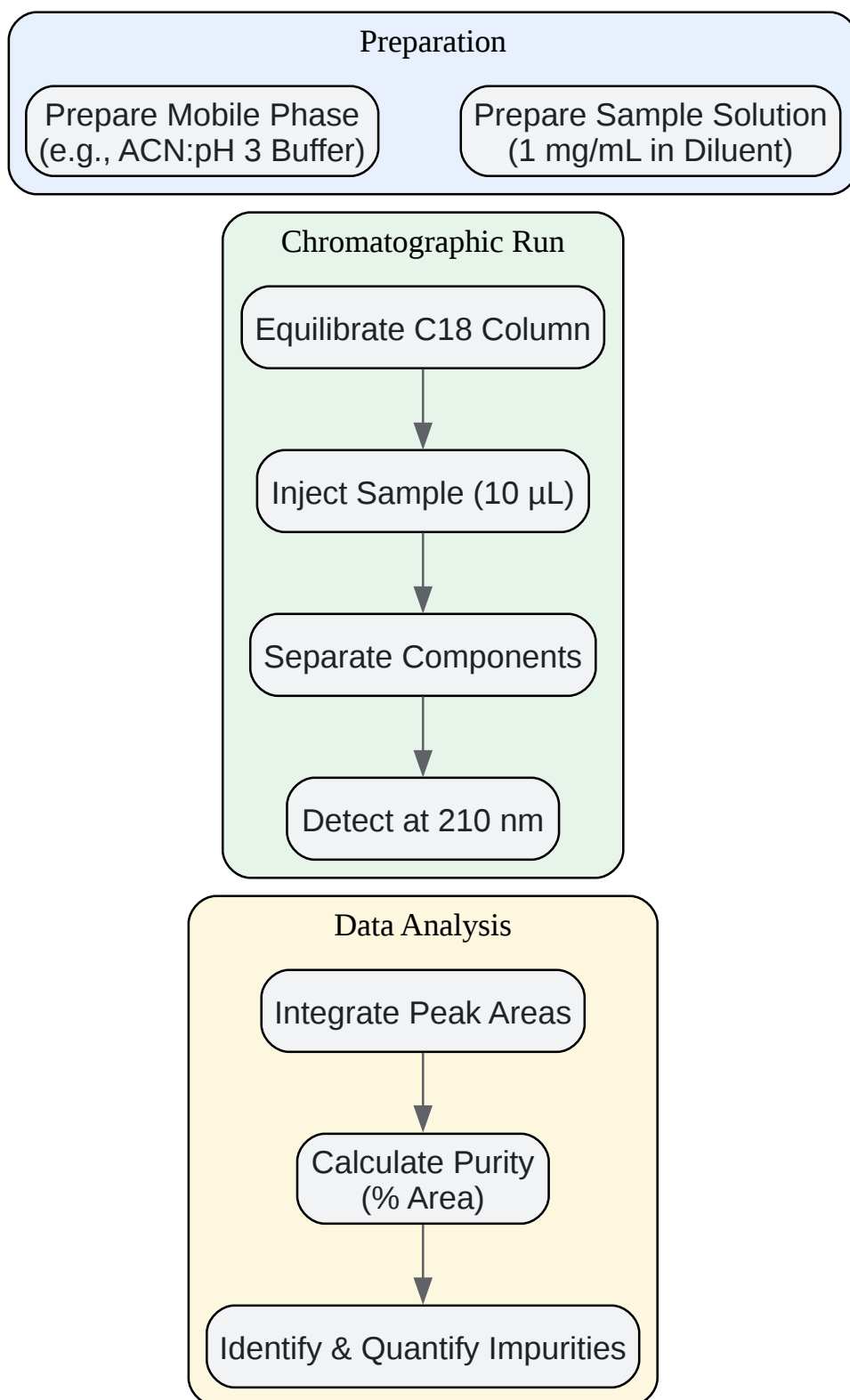
- Chromatographic Conditions:
 - Column: C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 μ m particle size).^[7]
 - Mobile Phase A: 0.1% Phosphoric Acid in Water (or a 20 mM phosphate buffer, pH adjusted to 2.5-3.0).
 - Mobile Phase B: Acetonitrile.
 - Elution Mode: Isocratic or Gradient. A typical starting point is an isocratic mixture like 50:50 (v/v) Acetonitrile:Phosphate Buffer.^[7] A gradient elution (e.g., starting with low acetonitrile and increasing over time) may be necessary to resolve impurities with different polarities.
 - Flow Rate: 1.0 mL/min.^[7]
 - Column Temperature: 30 °C.^[7]
 - Detection Wavelength: 210 nm. Since the molecule lacks a strong chromophore, detection at a low UV wavelength is required.
 - Injection Volume: 10 μ L.
- Sample Preparation:
 - Diluent: A mixture of Mobile Phase A and B, similar to the initial chromatographic conditions (e.g., 50:50 water:acetonitrile).
 - Sample Solution: Accurately weigh and dissolve the **2-Bromopentanedioic acid** sample in the diluent to a final concentration of approximately 0.5-1.0 mg/mL. Ensure the sample is fully dissolved before injection.

Data Interpretation: Expected Chromatogram

- Main Peak: A sharp, symmetrical peak corresponding to **2-Bromopentanedioic acid**.
- Purity Calculation: Purity is typically determined by area percent, where the area of the main peak is expressed as a percentage of the total area of all peaks in the chromatogram.

- **Impurity Peaks:** Any additional peaks represent impurities. Their retention times can provide clues about their polarity relative to the main compound. For example, more polar impurities (like glutaric acid) will elute earlier, while less polar impurities will elute later.

Trustworthiness and Self-Validation: The protocol is designed to be self-validating. The acidic mobile phase is critical for ensuring reproducible chromatography.^[7] At a pH of ~2.5, the carboxylic acid groups are fully protonated (non-ionized). This prevents ionic interactions with residual silanols on the silica-based C18 stationary phase, which would otherwise lead to poor peak shape (tailing) and shifting retention times. This choice ensures the separation is governed by hydrophobic interactions, leading to a robust and reliable method.



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Fig 3: HPLC workflow for purity analysis.

Summary of Analytical Techniques

Technique	Primary Application	Information Provided	Key Strengths
^1H & ^{13}C NMR	Structural Confirmation	Unambiguous molecular structure, connectivity, and proton/carbon environment.	Definitive structural information.
Mass Spectrometry	Molecular Weight Confirmation	Molecular weight, elemental formula (HRMS), and fragmentation patterns.	High sensitivity and specificity, bromine isotope pattern is confirmatory.
HPLC-UV	Purity Assessment	Quantitative measure of purity and detection/quantification of impurities.	Robust, precise, and ideal for routine quality control.

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